

Navigating the Nomenclature: A Comprehensive Guide to the Synonyms of (Methyleneamino)acetonitrile

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Compound of Interest

Compound Name: (Methyleneamino)acetonitrile

Cat. No.: B091335

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Introduction

In the intricate landscape of chemical literature and drug discovery, precise and unambiguous communication is paramount. The nomenclature of chemical compounds, however, can often be a source of confusion, with a single molecule being referred to by a multitude of names.

(Methyleneamino)acetonitrile, a versatile building block in organic synthesis, is a prime example of this challenge. This technical guide provides an in-depth exploration of the various synonyms, identifiers, and nomenclature associated with this compound, empowering researchers to navigate the scientific literature with confidence and accuracy. Understanding the causality behind its synthesis and its chemical properties is crucial for its effective application in research and development.

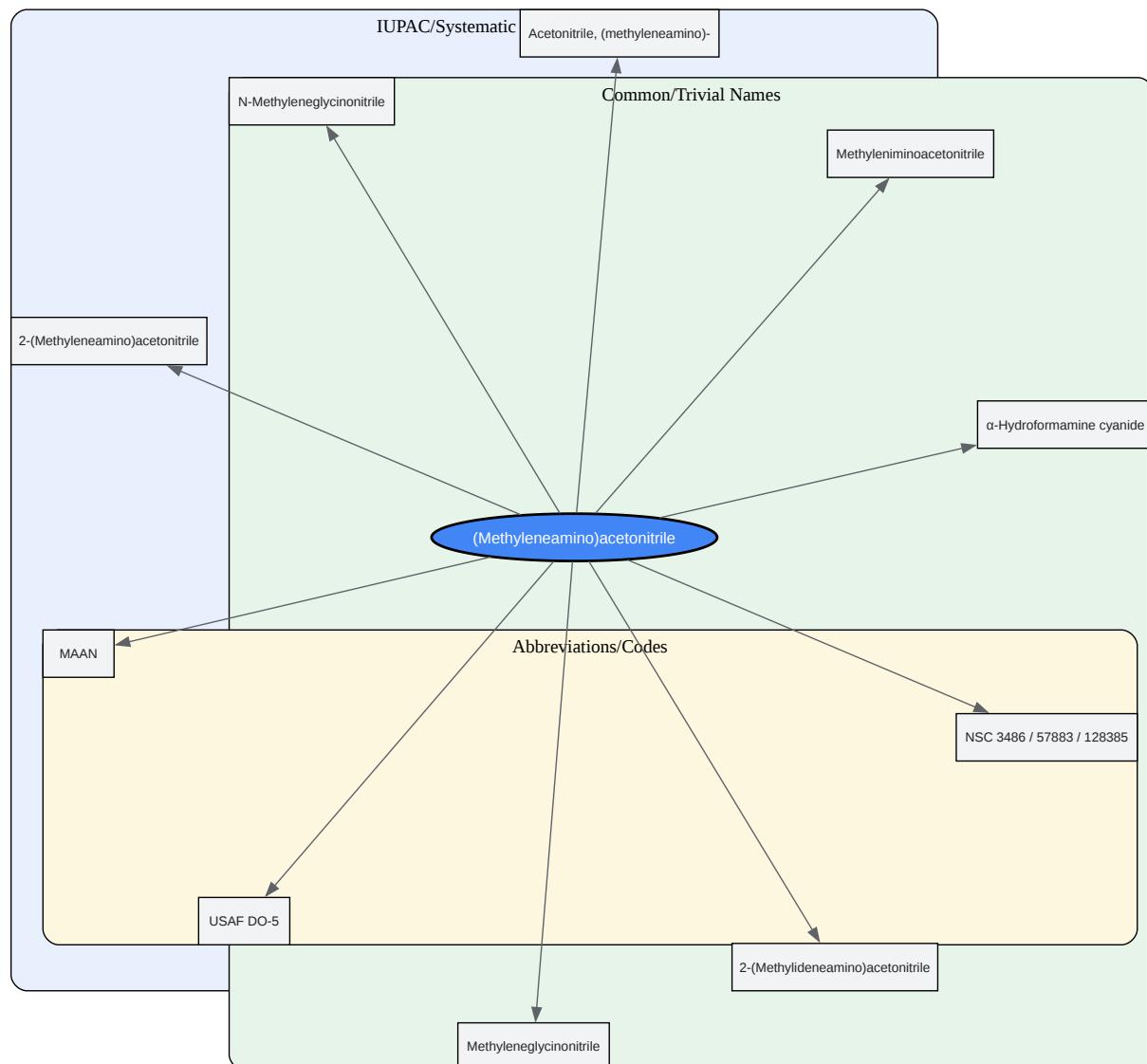
Core Chemical Identity

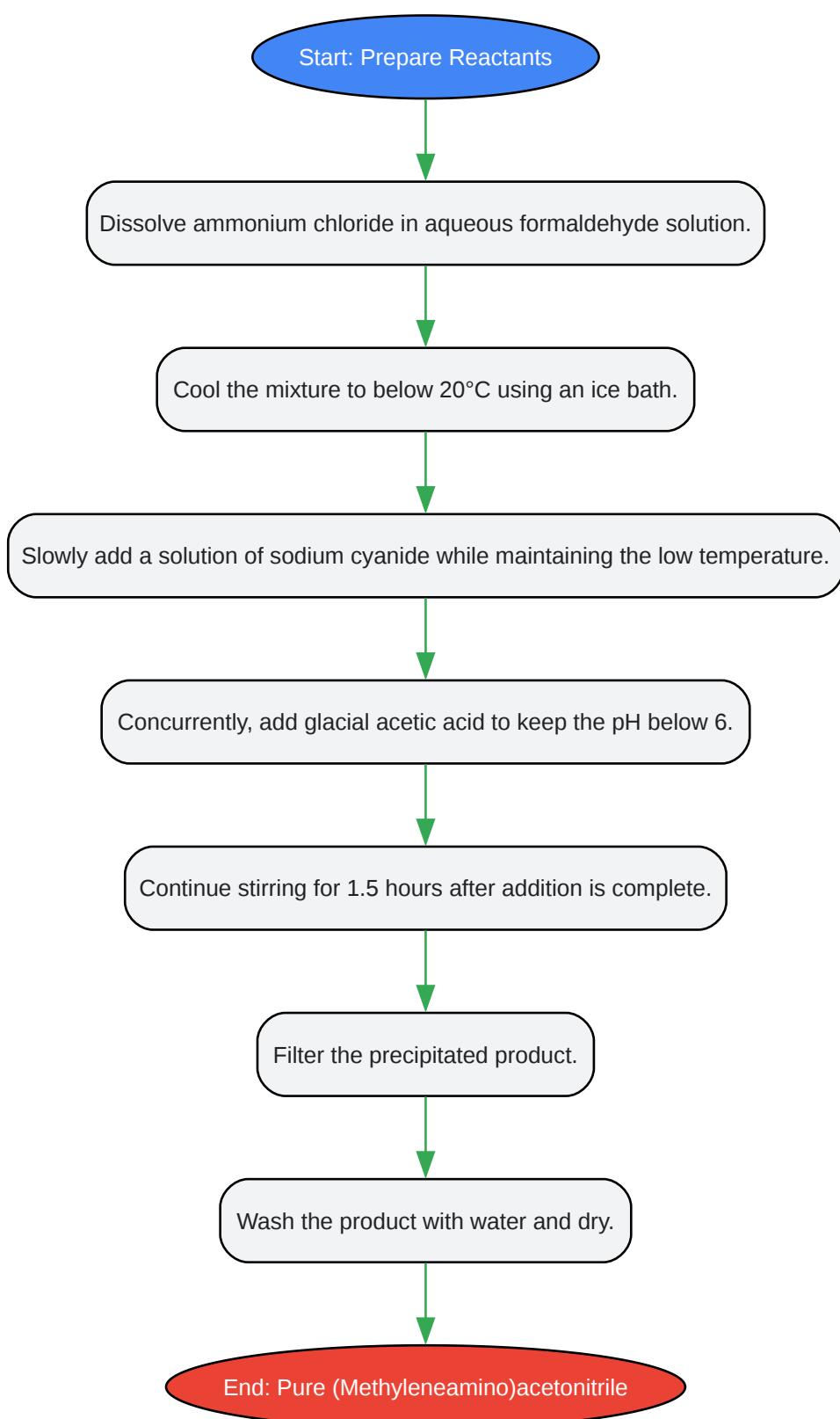
At its core, **(Methyleneamino)acetonitrile** is an organic compound featuring a nitrile group and a methyleneamino group. Its unique structure makes it a valuable reagent in the formation of nitrogen-containing compounds.^[1]

Molecular Formula: C₃H₄N₂^[2]

Molecular Weight: 68.08 g/mol ^[2]

Chemical Structure:



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References

- 1. CAS 109-82-0: 2-(Methyleneamino)acetonitrile | CymitQuimica [cymitquimica.com]
- 2. 2-(Methyleneamino)acetonitrile | C3H4N2 | CID 8015 - PubChem [pubchem.ncbi.nlm.nih.gov]
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